

A Comparative Guide to the Characterization of 3-(3-Bromopropoxy)-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-(3-Bromopropoxy)-4-methoxybenzaldehyde

Cat. No.: B1322760

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This guide provides a comparative analysis of the characterization data for **3-(3-Bromopropoxy)-4-methoxybenzaldehyde** and its structural isomers and analogs. It is intended for researchers, scientists, and professionals in drug development who utilize such intermediates in organic synthesis. This document outlines key physical properties, summarizes spectroscopic data, and provides a detailed experimental protocol for its synthesis, offering a validation framework for its use in research and manufacturing.

Comparative Analysis of Physicochemical Properties

The validation of a chemical entity relies on the accurate determination of its physical and chemical properties. The following table summarizes the key computed and experimental data for **3-(3-Bromopropoxy)-4-methoxybenzaldehyde** and selected alternatives. This allows for a direct comparison of their fundamental characteristics.

Property	3-(3-Bromopropoxy)-4-methoxybenzaldehyde	4-(3-Bromopropoxy)-3-methoxybenzaldehyde	3-Bromo-4-methoxybenzaldehyde	3-Ethoxy-4-methoxybenzaldehyde
Molecular Formula	C ₁₁ H ₁₃ BrO ₃ [1]	C ₁₁ H ₁₃ BrO ₃ [2]	C ₈ H ₇ BrO ₂ [3][4]	C ₁₀ H ₁₂ O ₃ [5][6]
Molecular Weight	273.12 g/mol [1]	273.12 g/mol [2]	215.04 g/mol [3][4]	180.20 g/mol [5]
CAS Number	148433-01-6[1]	148433-00-5[2]	34841-06-0[4]	1131-52-8[5][6][7]
Melting Point	Not available	Not available	51-54 °C	51-53 °C[6]
Boiling Point	Not available	Not available	162 °C	155 °C / 10 mmHg[6][7]
XLogP3	2.4[1][2]	2.4[2]	Not available	1.7[5]

Spectroscopic Characterization Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of synthesized compounds. Below is a comparative summary of available spectroscopic data for **3-(3-Bromopropoxy)-4-methoxybenzaldehyde** and its alternatives. Note: Experimental data for the target compound is not readily available in public databases; therefore, a comparison is made with its close isomer for which data exists.

Spectroscopic Data	3-(3-Bromopropoxy)-4-methoxybenzaldehyde (Computed/Predicted)	4-(3-Bromopropoxy)-3-methoxybenzaldehyde (Experimental)
¹³ C NMR Spectra	Data not available	Available[2]
Mass Spectrometry (GC-MS)	Data not available	Available[2]
IR Spectra	Data not available	Vapor Phase IR Spectra Available[2]

Experimental Protocols

The synthesis of **3-(3-Bromopropoxy)-4-methoxybenzaldehyde** is typically achieved via a Williamson ether synthesis. This method involves the reaction of a phenoxide with a primary alkyl halide.

Synthesis of 3-(3-Bromopropoxy)-4-methoxybenzaldehyde

Materials:

- Isovanillin (3-hydroxy-4-methoxybenzaldehyde)
- 1,3-Dibromopropane
- Potassium Carbonate (K_2CO_3)
- Acetone
- Dichloromethane (CH_2Cl_2)
- Saturated Sodium Bicarbonate Solution ($NaHCO_3$)
- Brine
- Anhydrous Magnesium Sulfate ($MgSO_4$)

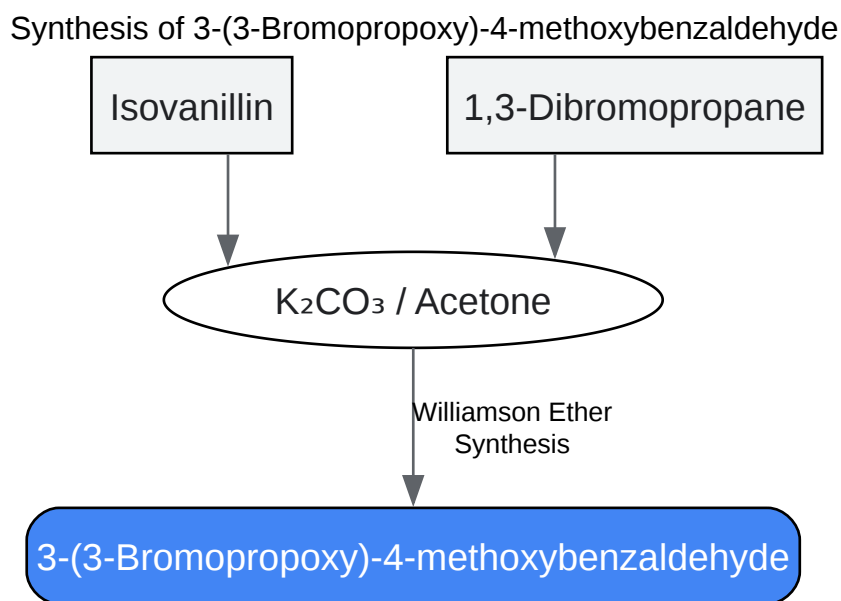
Procedure:

- To a solution of isovanillin (1.0 eq) in acetone, add potassium carbonate (1.5 eq).
- Add 1,3-dibromopropane (1.2 eq) to the reaction mixture.
- Reflux the mixture for 24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and filter off the inorganic salts.

- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in dichloromethane and wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo.
- Purify the residue by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate) to afford the pure **3-(3-Bromopropoxy)-4-methoxybenzaldehyde**.

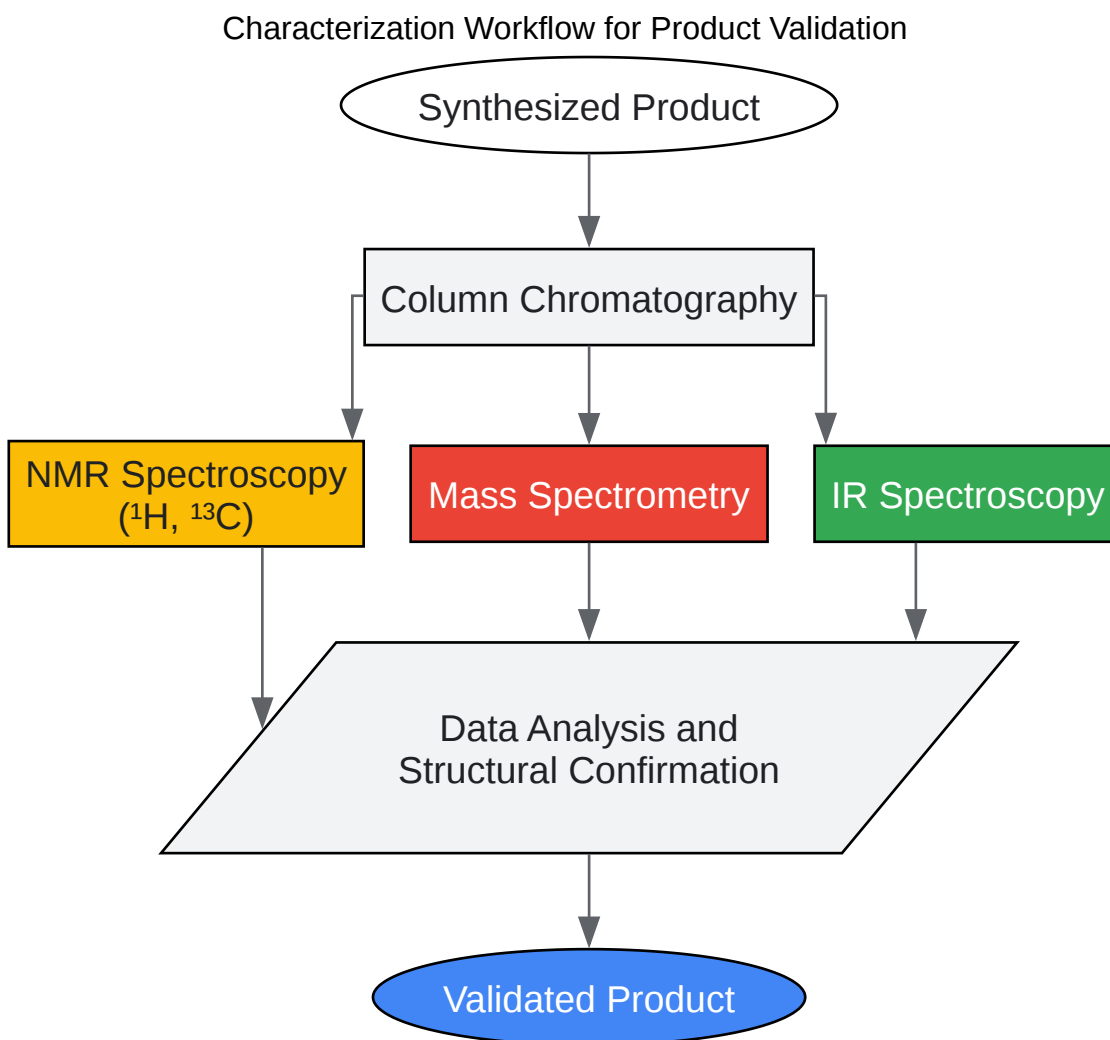
Visualized Workflows and Pathways

To further clarify the experimental and synthetic processes, the following diagrams are provided.



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Caption: Synthetic route to **3-(3-Bromopropoxy)-4-methoxybenzaldehyde**.



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Caption: Standard workflow for the characterization and validation of the final product.

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